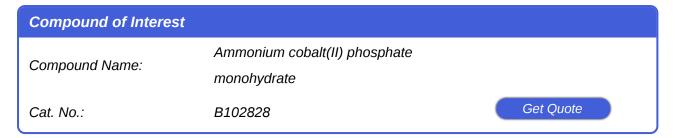


Molecular Weight of Ammonium Cobalt(II) Phosphate Monohydrate: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of **Ammonium Cobalt(II) Phosphate Monohydrate**. The information is presented to support research and development activities where precise chemical specifications are critical.

Chemical Identity and Formula

Ammonium cobalt(II) phosphate monohydrate is an inorganic compound with the chemical formula NH₄CoPO₄·H₂O[1][2]. This formula indicates the presence of an ammonium cation (NH₄+), a cobalt(II) cation (Co²⁺), a phosphate anion (PO₄³⁻), and one molecule of water of hydration.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the chemical formula. The atomic weights of the constituent elements are provided in the table below.



Element	Symbol	Quantity in Formula	Atomic Weight (g/mol)	Total Weight (g/mol)
Nitrogen	N	1	14.007[3][4][5][6] [7]	14.007
Hydrogen	Н	6 (4 in NH ₄ + 2 in H ₂ O)	1.008[4][8][9][10]	6.048
Cobalt	Со	1	58.933[4][11][12] [13]	58.933
Phosphorus	Р	1	30.974[4][14][15] [16][17]	30.974
Oxygen	0	5 (4 in PO ₄ + 1 in H ₂ O)	15.999[4][18][19] [20]	79.995
Total Molecular Weight	189.957			

The calculated molecular weight of **Ammonium Cobalt(II) Phosphate Monohydrate** is 189.957 g/mol . This value is consistent with published data, which often rounds the molecular weight to 189.96 g/mol [1][2][21][22].

Summary of Properties

Property	Value	
Chemical Formula	NH4C0PO4·H2O[1][2]	
Molecular Weight	189.96 g/mol [1][2][21][22]	
CAS Number	16827-96-6[1][2][21][23]	

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